

# An In-Depth Technical Guide on 2-Amino-5-iodobenzoic acid

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## Compound of Interest

Compound Name: 2-Amino-5-iodobenzoic acid

Cat. No.: B145736

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This guide provides core information for researchers, scientists, and drug development professionals on the fundamental properties of **2-Amino-5-iodobenzoic acid**.

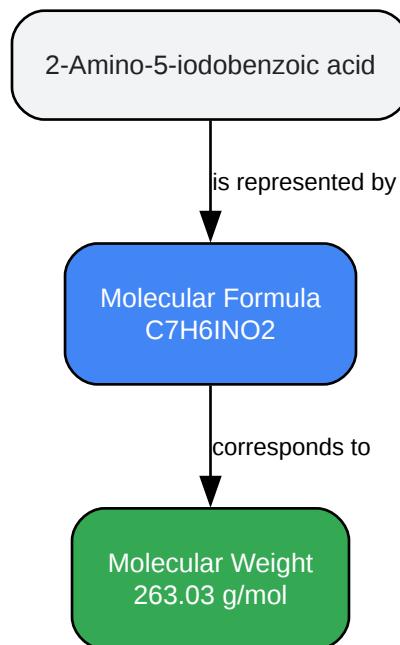
## Core Chemical Properties

**2-Amino-5-iodobenzoic acid**, also known as 5-idoanthranilic acid, is an organic compound with key applications in chemical synthesis.<sup>[1][2][3]</sup> Its fundamental properties, including molecular formula and molecular weight, are crucial for stoichiometric calculations in experimental research and drug development.

Property	Value	Source
Molecular Formula	C7H6INO2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	263.03 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	5326-47-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Logical Relationship of Core Properties

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and the resulting molecular weight.



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Relationship between chemical name, formula, and molecular weight.

Note on Experimental Protocols and Signaling Pathways: The provided information focuses on the fundamental molecular properties of **2-Amino-5-iodobenzoic acid** based on the initial query. Detailed experimental protocols and specific signaling pathways involving this compound were not available in the search results for this specific request and would require a more targeted literature search.

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## References

- 1. Benzoic acid, 2-amino-5-iodo- | C7H6INO2 | CID 72911 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. chemscene.com [chemscene.com]

- 4. 2-amino-5-iodobenzoic acid [stenutz.eu]
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